

Personal protective equipment for handling 5-Norbornen-2-yl acetate

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Compound of Interest

Compound Name: 5-Norbornen-2-yl acetate

Cat. No.: B1211337

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Essential Safety and Handling Guide for 5-Norbornen-2-yl acetate

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel, including researchers, scientists, and drug development professionals, working with **5-Norbornen-2-yl acetate**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Chemical Safety and Properties

5-Norbornen-2-yl acetate is a combustible liquid that requires careful handling to prevent ignition and exposure.[\[1\]](#)[\[2\]](#) Below is a summary of its key safety and physical parameters.

Property	Value	Source
CAS Number	6143-29-9	[3] [4]
Molecular Formula	C ₉ H ₁₂ O ₂	[3]
Molecular Weight	152.19 g/mol	[3] [4]
Appearance	Colorless to Yellow clear liquid	[5]
Boiling Point	73-76 °C at 14 mmHg	[3] [4]
Density	1.044 g/mL at 25 °C	[3] [4]
Flash Point	62 °C (143.6 °F) - closed cup	[3] [4]
Hazards	Combustible liquid	[1] [6] [7]
Occupational Exposure Limits (OELs)	Not established. Follow guidelines for handling combustible liquids and minimize exposure.	

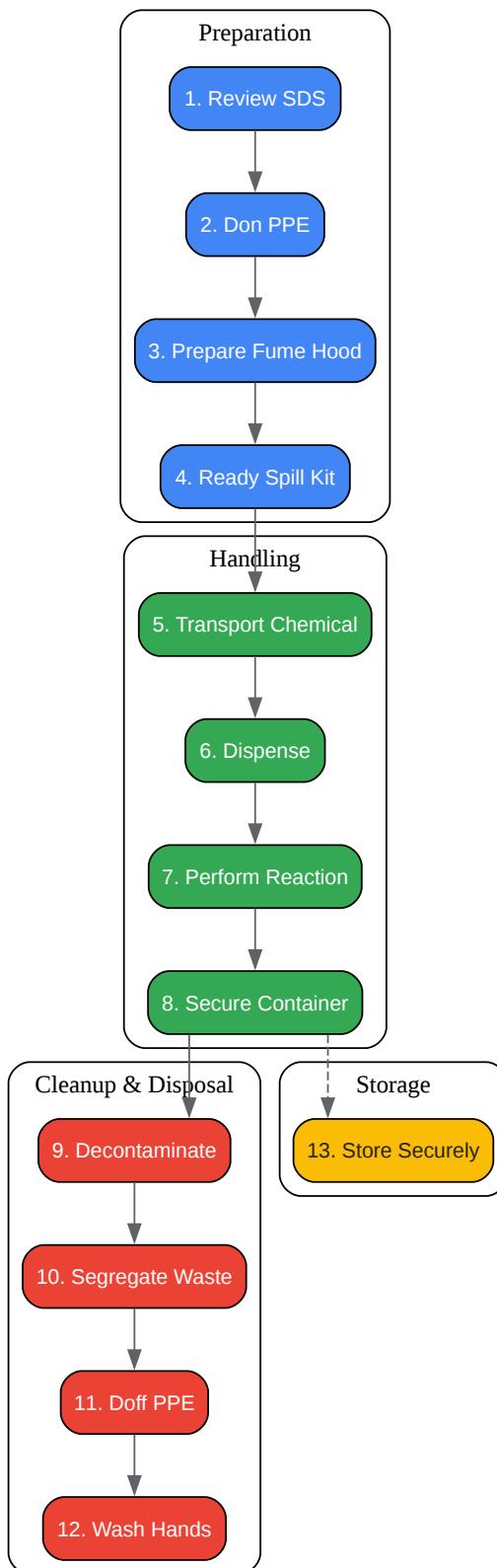
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure and ensure personal safety. The following table outlines the required PPE for handling **5-Norbornen-2-yl acetate**.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles or a face shield worn over safety glasses.[2]	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves. Nitrile gloves are suitable for incidental contact with low volumes. For prolonged contact or handling larger volumes (>1 liter), heavy-duty gloves such as butyl rubber are recommended.[1][6] Always consult the glove manufacturer's resistance guide for specific breakthrough times.	Prevents skin contact and absorption.
Body Protection	A flame-resistant lab coat worn over clothing that covers the entire body.[1][2]	Protects against splashes and potential fires.
Footwear	Closed-toe shoes.	Protects feet from spills.
Respiratory Protection	A NIOSH-approved respirator with a Type ABEK (EN14387) filter cartridge should be used when handling large quantities or in poorly ventilated areas.[3] All respirator use must be in accordance with a documented respiratory protection program, including fit-testing.[1]	Protects against inhalation of vapors.

Operational Plan: Step-by-Step Handling Procedure

This workflow ensures that **5-Norbornen-2-yl acetate** is handled safely from receipt to disposal.



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Caption: Workflow for Safe Handling of **5-Norbornen-2-yl acetate**.

1. Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **5-Norbornen-2-yl acetate**.
2. Don Personal Protective Equipment (PPE): Put on all required PPE as specified in the table above.
3. Prepare Fume Hood: All handling of **5-Norbornen-2-yl acetate** should occur within a certified chemical fume hood to minimize inhalation exposure.[2][6]
4. Ready Spill Kit: Ensure a spill kit appropriate for combustible liquids is readily accessible.
5. Transport Chemical: Use a secondary container when transporting the chemical to the fume hood.
6. Dispense: Use the smallest practical quantities for the experiment.[6] Keep the container tightly closed when not in use.
7. Perform Reaction: Keep all ignition sources, such as heat guns and open flames, away from the work area.[2][6]
8. Secure Container: After use, tightly close the primary container.
9. Decontaminate: Wipe down the work surface in the fume hood and any equipment used with an appropriate solvent.
10. Segregate Waste: Collect all waste materials containing **5-Norbornen-2-yl acetate** in a designated, properly labeled hazardous waste container.
11. Doff PPE: Remove PPE in the correct order to avoid cross-contamination.
12. Wash Hands: Wash hands thoroughly with soap and water after removing gloves.
13. Store Securely: Store the chemical in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][7] Storage should be in a designated

flammable liquids cabinet.

Disposal Plan

Proper disposal of **5-Norbornen-2-yl acetate** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- All liquid waste containing **5-Norbornen-2-yl acetate** must be collected in a dedicated, leak-proof, and chemically compatible hazardous waste container.[5][8]
- Solid waste, such as contaminated gloves, paper towels, and pipette tips, should be collected in a separate, clearly labeled solid hazardous waste container.
- Never mix incompatible waste streams.[8][9]

2. Waste Container Labeling:

- Clearly label all waste containers with "Hazardous Waste," the full chemical name ("**5-Norbornen-2-yl acetate**"), and the approximate concentration and volume.
- Keep waste containers closed at all times, except when adding waste.[5][8]

3. Storage of Waste:

- Store hazardous waste containers in a designated satellite accumulation area within the laboratory.
- Flammable liquid waste should be stored in a flammable storage cabinet.

4. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[1][10]
- Do not dispose of **5-Norbornen-2-yl acetate** down the drain or in the regular trash.[10]

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